

5-Methylpyridin-2(1H)-one chemical properties and structure

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Compound of Interest

Compound Name: 5-Methylpyridin-2(1H)-one

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An In-depth Technical Guide to **5-Methylpyridin-2(1H)-one**: Chemical Properties and Structure

Introduction

5-Methylpyridin-2(1H)-one, also known as 2-hydroxy-5-methylpyridine, is a heterocyclic organic compound with significant applications in organic synthesis and medicinal chemistry. It serves as a crucial building block and intermediate in the synthesis of various pharmaceutical agents, including the novel antifibrotic drug Pirfenidone.^[1] This technical guide provides a comprehensive overview of its chemical properties, structural features, and key experimental protocols relevant to researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

5-Methylpyridin-2(1H)-one is a white to pale yellow solid at room temperature.^{[1][2]} Its fundamental properties are summarized in the table below.

Property	Value	Source
IUPAC Name	5-methyl-1H-pyridin-2-one	PubChem[3]
CAS Number	1003-68-5	ChemicalBook[1][2]
Molecular Formula	C6H7NO	ChemicalBook[1]
Molecular Weight	109.13 g/mol	PubChem[3]
Melting Point	183-187 °C	ChemicalBook[1]
Boiling Point	304.2 ± 15.0 °C (Predicted)	ChemicalBook[1][2]
Density	1.053 ± 0.06 g/cm ³ (Predicted)	ChemicalBook[1][2]
Solubility	Slightly soluble in DMSO, Ethanol, Methanol	ChemicalBook[1][2]
pKa	12.43 ± 0.10 (Predicted)	ChemicalBook[1]
InChIKey	SOHMZGMHXUQHGE-UHFFFAOYSA-N	PubChem[3]
SMILES	<chem>CC1=CNC(=O)C=C1</chem>	PubChem[3]

Chemical Structure and Tautomerism

A critical aspect of the chemistry of **5-Methylpyridin-2(1H)-one** is its existence in a tautomeric equilibrium with its enol form, 2-hydroxy-5-methylpyridine. The pyridone (keto) form is generally more stable than the hydroxypyridine (enol) form, particularly in condensed phases and polar solvents.[4][5] Ab initio calculations suggest that the 2-pyridone tautomer is approximately 0.3 kcal/mol more stable than 2-hydroxypyridine in the gas phase.[5] This equilibrium is fundamental to its reactivity and interactions in biological systems.

Tautomeric equilibrium of **5-Methylpyridin-2(1H)-one**.

The pyridone structure features alternating single and double carbon-carbon bonds, which is consistent with localized bonding rather than full aromaticity.[4] In contrast, the hydroxypyridine form possesses a more traditionally aromatic ring.[4]

Experimental Protocols

Synthesis of 2-Hydroxy-5-methylpyridine

A common laboratory-scale synthesis involves the diazotization of 2-amino-5-methylpyridine followed by hydrolysis.[\[6\]](#)

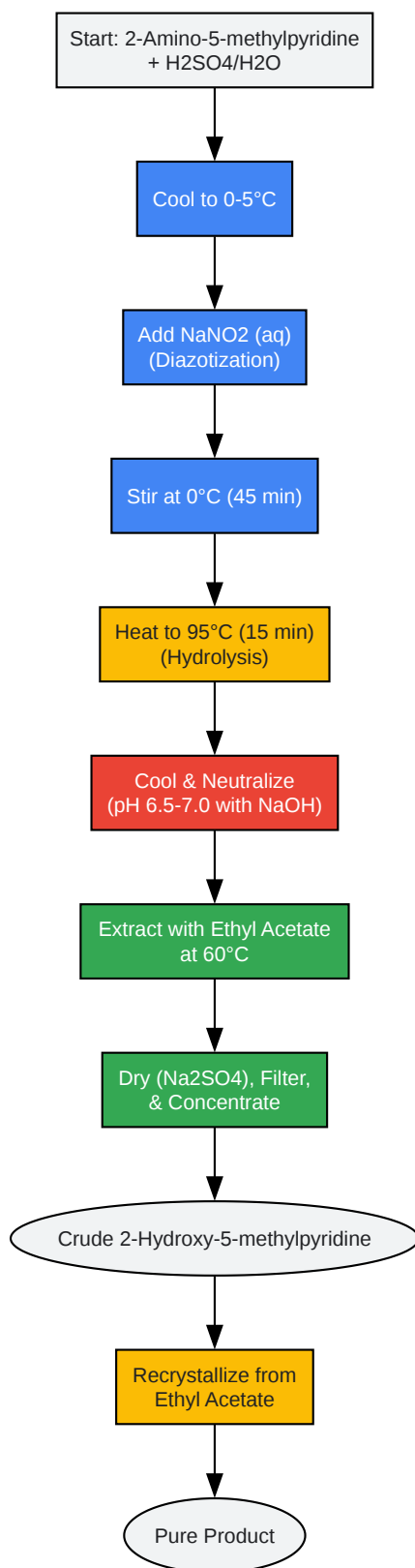
Materials:

- 2-amino-5-methylpyridine
- Concentrated sulfuric acid (H_2SO_4)
- Sodium nitrite (NaNO_2)
- Water (H_2O)
- 50% w/w aqueous sodium hydroxide (NaOH)
- Ethyl acetate (EtOAc)
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- A solution of concentrated sulfuric acid in water is prepared in a two-necked, round-bottomed flask equipped with an internal thermometer and a magnetic stirrer.
- The solution is cooled to below 0°C using an acetone/ice bath.
- 2-amino-5-methylpyridine is added to the cooled acid solution.[\[6\]](#)
- An aqueous solution of sodium nitrite is added dropwise, maintaining the reaction temperature between 0 - 5°C .[\[6\]](#)
- After the addition is complete, the mixture is stirred at 0°C for 45 minutes.
- The reaction mixture is then heated to 95°C for 15 minutes.[\[6\]](#)

- After cooling to room temperature, the pH of the solution is adjusted to 6.5-7.0 with a 50% aqueous NaOH solution.[\[6\]](#)
- The mixture is heated to 60°C and the product is extracted with ethyl acetate.[\[6\]](#)
- The combined organic fractions are dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to yield a pale-yellow solid.[\[6\]](#)
- The crude product can be further purified by recrystallization from hot ethyl acetate to yield white crystalline needles.[\[6\]](#)



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Workflow for the synthesis of 2-Hydroxy-5-methylpyridine.

Applications in Research and Development

5-Methylpyridin-2(1H)-one is a valuable precursor in the synthesis of more complex molecules.[7]

- **Pharmaceuticals:** It is a key intermediate in the production of Pirfenidone, a drug used to treat idiopathic pulmonary fibrosis.[1] It is also a starting material for functionalized derivatives, such as nitrated pyridines, which can be further transformed into biologically active compounds.[7]
- **Agrochemicals:** The compound is utilized in the formulation of certain herbicides and fungicides.[7]
- **Organic Synthesis:** It is employed in the diastereoselective preparation of cyclobutane-fused pyridinyl sulfonyl fluorides.[1][2]

Safety and Handling

5-Methylpyridin-2(1H)-one is harmful if swallowed and causes irritation to the respiratory system and skin.[2] It poses a risk of serious damage to the eyes.[2] Appropriate personal protective equipment, including gloves and eye protection, should be worn when handling this compound.[2] Store in a sealed, dry container at room temperature.[1][2]

Conclusion

5-Methylpyridin-2(1H)-one is a versatile chemical intermediate with well-defined properties and significant applications, particularly in the pharmaceutical industry. A thorough understanding of its structure, especially its tautomeric nature, is essential for its effective use in complex synthetic pathways. The provided protocols offer a foundation for its synthesis and purification, enabling further research and development of novel chemical entities.

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References

- 1. 2-Hydroxy-5-methylpyridine | 1003-68-5 [chemicalbook.com]
- 2. 1003-68-5 | CAS DataBase [m.chemicalbook.com]
- 3. 2-Hydroxy-5-methylpyridine | C₆H₇NO | CID 70482 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. wuxibiology.com [wuxibiology.com]
- 5. schlegelgroup.wayne.edu [schlegelgroup.wayne.edu]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. 5-Methylpyridin-2(1H)-one | 91914-06-6 | Benchchem [benchchem.com]
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